

Personal protective equipment for handling Galantamine Hydrobromide

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Compound of Interest

Compound Name: Galantamine Hydrobromide

Cat. No.: B191275

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Essential Safety and Handling Guide for Galantamine Hydrobromide

This guide provides critical safety protocols and logistical information for researchers, scientists, and drug development professionals handling **Galantamine Hydrobromide**. Adherence to these procedures is essential for ensuring personal safety and minimizing environmental contamination.

Hazard Identification and Toxicity

Galantamine Hydrobromide is classified as a hazardous substance. It is toxic if swallowed and can cause significant irritation to the skin, eyes, and respiratory system.[1][2] Prolonged or repeated exposure may lead to organ damage.[1] It is also very toxic to aquatic life with long-lasting effects.[1]

Toxicological Data

The following table summarizes the acute toxicity data for **Galantamine Hydrobromide**.

Toxicity Metric	Value	Species	Source
Oral LD50	18.7 mg/kg	Mouse	[1]
Intraperitoneal LD50	13.7 mg/kg	Mouse	
Intraperitoneal TDLO	3 mg/kg	Mouse	

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Galantamine Hydrobromide** to prevent exposure.

Protection Type	Required Equipment	Specifications and Best Practices
Eye Protection	Safety glasses with side-shields or safety goggles.	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.
Hand Protection	Compatible, chemical-resistant gloves.	Impervious gloves such as PVC or other plastic materials are recommended.
Body Protection	Laboratory coat.	Wear a lab coat and additional protective clothing as needed to prevent skin exposure.
Respiratory	NIOSH-approved respirator or work in a fume hood.	Required when engineering controls are insufficient or when handling powder outside of a containment system to avoid dust inhalation.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **Galantamine Hydrobromide** from receipt to disposal is crucial for safety.

1. Receiving and Storage

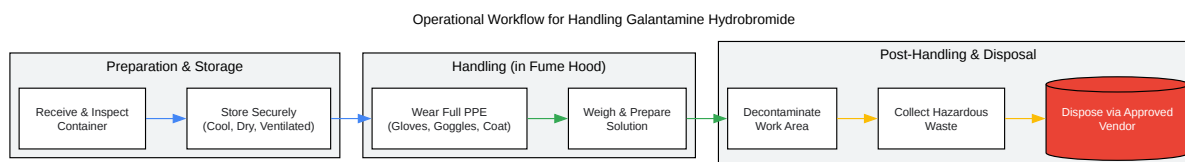
- Upon receipt, inspect the container for any damage or leaks.
- Store the container in a cool, dry, and well-ventilated area.
- Keep the container tightly sealed.
- Store in a locked cabinet or an area accessible only to authorized personnel.

2. Handling and Preparation

- All handling of **Galantamine Hydrobromide** powder (e.g., weighing, transferring, compounding) should be conducted in a chemical fume hood to prevent inhalation of dust.
- Wear all required PPE as specified in the table above.
- Avoid any direct contact with the substance.
- After handling, wash hands and any exposed skin thoroughly. Do not eat, drink, or smoke in the handling area.

3. Accidental Spill Response

- Evacuate personnel from the immediate spill area.
- Ensure the area is well-ventilated.
- Wear full PPE, including respiratory protection, before attempting cleanup.
- Carefully sweep or vacuum the spilled solid material, avoiding dust generation.
- Collect the waste into a suitable, labeled container for hazardous waste disposal.
- Clean the spill area thoroughly with an appropriate decontaminating solution.



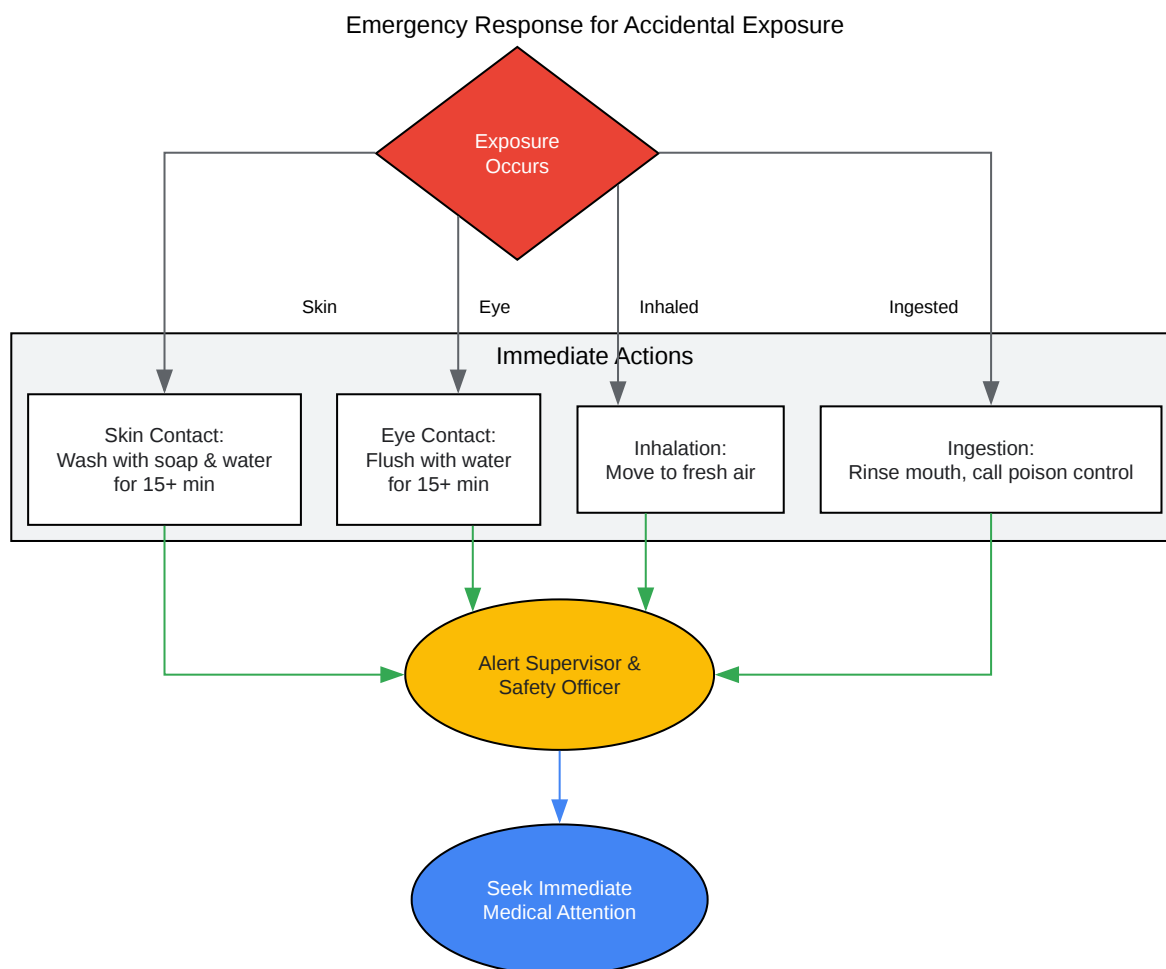
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Caption: Workflow for safely handling **Galantamine Hydrobromide**.

Emergency Procedures: First Aid

Immediate action is required in case of accidental exposure.

- If Swallowed: Immediately call a poison control center or a physician. Rinse the mouth with water. Do not induce vomiting.
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- If Inhaled: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.



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Caption: Immediate steps following accidental exposure.

Disposal Plan

Proper disposal of **Galantamine Hydrobromide** and any contaminated materials is critical to prevent environmental harm.

- **Waste Classification:** **Galantamine Hydrobromide** is considered hazardous waste.
- **Collection:** All waste materials, including empty containers, contaminated PPE, and spill cleanup debris, must be collected in designated, properly labeled hazardous waste containers.
- **Disposal Method:** Disposal must be conducted through a licensed and approved hazardous waste management company. Do not dispose of this chemical in household garbage or pour it into the sewer system. Adherence to all federal, state, and local environmental regulations is mandatory.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. fishersci.com [fishersci.com]
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